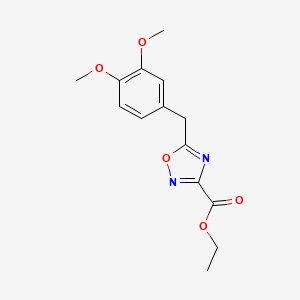

Ethyl 5-(3,4-dimethoxybenzyl)-1,2,4-oxadiazole-3-carboxylate

• Molecular Formula: C14H16N2O5
• Molecular Weight: 292.29 g/mol
• IUPAC Name: ethyl 5-[(3,4-dimethoxyphenyl)methyl]-1,2,4-oxadiazole-3-carboxylate
• InChI: InChI=1S/C14H16N2O5/c1-4-20-14(17)13-15-12(21-16-13)8-9-5-6-10(18-2)11(7-9)19-3/h5-7H,4,8H2,1-3H3
• InChI Key: HHEIKIIQXDDCDB-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C1=NOC(=N1)CC2=CC(=C(C=C2)OC)OC

Description

Ethyl 5-(3,4-dimethoxybenzyl)-1,2,4-oxadiazole-3-carboxylate is a useful research compound. Its molecular formula is C14H16N2O5 and its molecular weight is 292.29 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

2-(3,4-dimethoxyphenyl)acetyl chloride (0.650 mL; 3.78 mmol) was added to a mixture of ethyl 2-amino-2-(hydroxyimino)acetate (0.500 g; 3.78 mmol) and N,N diisopropylethylamine (1.05 mL; 6.06 mmol) in dichloromethane (18 mL) at −15° C. The reaction mixture was stirred at room temperature overnight and poured into a mixture of ice and water. The formed precipitate was filtered off, suspended in pyridine (18 mL) and refluxed in a sealed tube for 20 h and concentrated under reduced pressure. The crude material was purified by flash chromatography on silica (eluent 20 to 100% ethyl acetate in heptane) to yield 0.395 g (36%) of ethyl 5-(3,4-dimethoxybenzyl)-1,2,4-oxadiazole-3-carboxylate as a yellow solid.
